

A Comprehensive Technical Guide to the Thermochemical Analysis of 5-Bromogramine

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Compound of Interest

Compound Name: 5-Bromogramine

Cat. No.: B1265452

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the latest literature review, specific experimental thermochemical data for **5-Bromogramine** is not readily available in published scientific literature. The following guide provides a comprehensive framework for the thermochemical analysis of **5-Bromogramine**, including detailed experimental protocols and hypothetical data for illustrative purposes. This document is intended to serve as a technical guide for researchers undertaking such an analysis.

Introduction

5-Bromogramine, a derivative of the indole alkaloid gramine, is a compound of significant interest in pharmaceutical and synthetic organic chemistry.^[1] Its utility as an intermediate in the synthesis of biologically active molecules necessitates a thorough understanding of its physicochemical properties, including its thermodynamic stability.^[1] Thermochemical analysis provides crucial data on the energetic properties of a compound, which is vital for process development, safety assessment, and understanding its fundamental stability. This guide outlines the key experimental procedures for determining the standard molar enthalpy of formation, enthalpy of sublimation, and thermal stability of **5-Bromogramine**.

Hypothetical Thermochemical Data for 5-Bromogramine

The following table summarizes hypothetical, yet plausible, thermochemical data for **5-Bromogramine** at 298.15 K. These values are illustrative and should be experimentally determined.

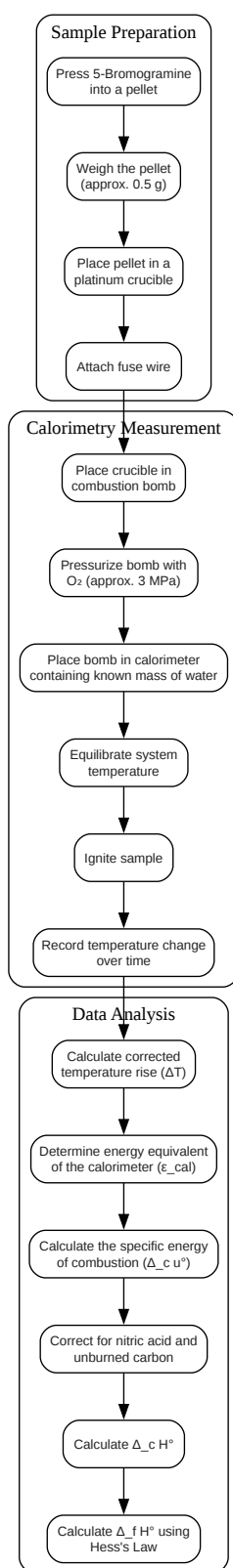
Thermochemical Parameter	Symbol	Hypothetical Value (kJ·mol ⁻¹)
Standard Molar Enthalpy of Combustion (crystal)	$\Delta_c H^\circ(\text{cr})$	-6500
Standard Molar Enthalpy of Formation (crystal)	$\Delta_f H^\circ(\text{cr})$	+150
Standard Molar Enthalpy of Sublimation	$\Delta_{\text{gcr}} H^\circ$	+120
Standard Molar Enthalpy of Formation (gas)	$\Delta_f H^\circ(\text{g})$	+270

Experimental Protocols

Determination of the Standard Molar Enthalpy of Formation

The standard molar enthalpy of formation ($\Delta_f H^\circ$) is a fundamental thermodynamic property that quantifies the enthalpy change when one mole of a compound is formed from its constituent elements in their standard states.^{[2][3]} For organic compounds like **5-Bromogramine** (C₁₁H₁₃BrN₂), this is typically determined indirectly through combustion calorimetry.

Experimental Workflow for Combustion Calorimetry



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Caption: Workflow for determining the enthalpy of combustion.

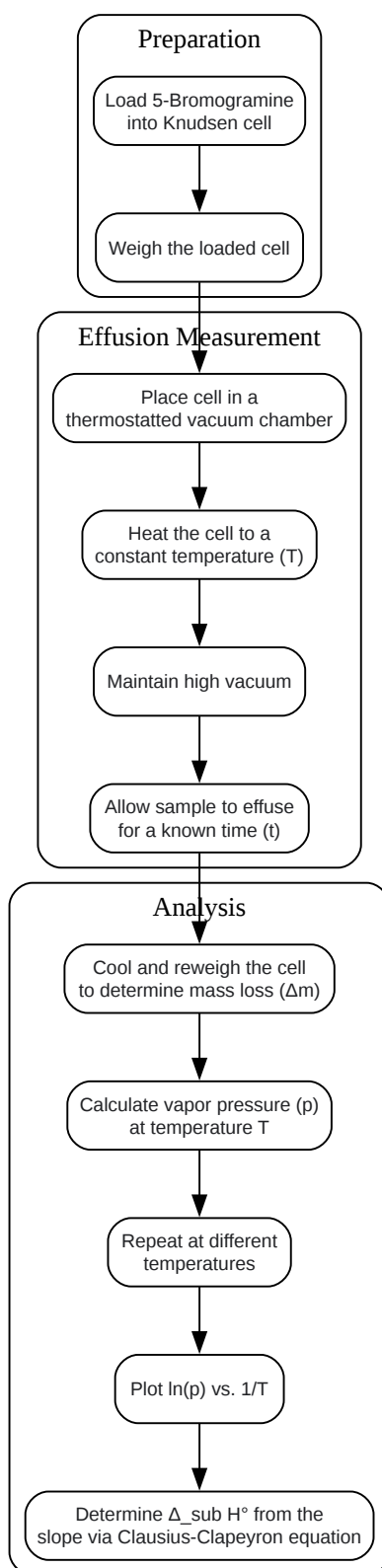
Detailed Protocol:

- **Sample Preparation:** A pellet of approximately 0.5 g of **5-Bromogramine** is prepared and its mass is accurately determined. The pellet is placed in a platinum crucible, and a fuse wire is attached.
- **Calorimeter Setup:** The crucible is placed inside a combustion bomb, which is then sealed and pressurized with pure oxygen to approximately 3 MPa. The bomb is submerged in a known mass of water in the calorimeter.
- **Combustion:** The system is allowed to reach thermal equilibrium. The sample is then ignited by passing an electric current through the fuse wire.
- **Data Acquisition:** The temperature of the water in the calorimeter is monitored and recorded at regular intervals before, during, and after combustion to determine the temperature change (ΔT).
- **Calibration:** The energy equivalent of the calorimeter (ϵ_{cal}) is determined by burning a standard substance with a known heat of combustion, such as benzoic acid.^[4]
- **Calculation:** The standard specific energy of combustion (Δc_u°) is calculated from the corrected temperature rise and the energy equivalent of the calorimeter. Corrections are applied for the formation of nitric acid from the nitrogen in the sample and for any unburned carbon. The standard molar enthalpy of combustion (Δc_H°) is then calculated. Finally, the standard molar enthalpy of formation (Δf_H°) is determined using Hess's Law with the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and HBr).

Determination of the Standard Molar Enthalpy of Sublimation

The standard molar enthalpy of sublimation ($\Delta_{\text{gr}}H^\circ$) is the heat required to transform one mole of a solid substance into a gas at a given temperature and pressure.^[5] This parameter is crucial for understanding the volatility and intermolecular forces within the crystal lattice. The Knudsen effusion method is a common technique for its determination.

Experimental Workflow for Knudsen Effusion Method



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Caption: Workflow for the Knudsen effusion method.

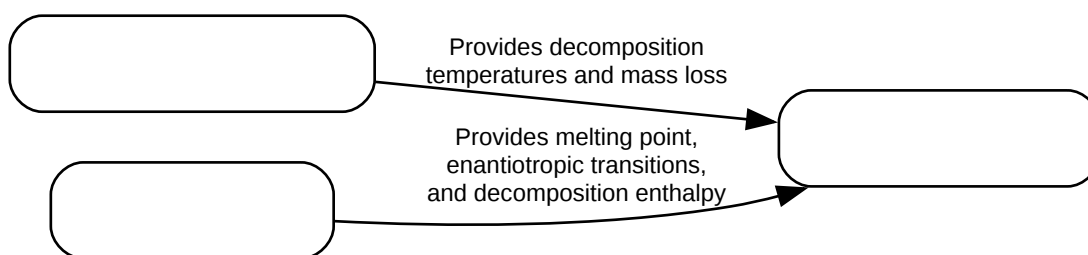
Detailed Protocol:

- **Sample Preparation:** A small amount of **5-Bromogramine** is placed in a Knudsen effusion cell, which is a small container with a precisely drilled small orifice. The total mass of the cell and sample is recorded.
- **Effusion:** The cell is placed in a high-vacuum chamber and heated to a constant temperature. The substance effuses through the orifice into the vacuum.
- **Mass Loss Measurement:** After a known period, the cell is cooled and reweighed to determine the mass loss.
- **Vapor Pressure Calculation:** The vapor pressure inside the cell is calculated from the rate of mass loss using the Knudsen equation.
- **Temperature Dependence:** The experiment is repeated at several different temperatures to obtain a series of vapor pressure values as a function of temperature.
- **Enthalpy Calculation:** The enthalpy of sublimation is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.^[6]

Thermal Stability Analysis

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are powerful techniques for assessing the thermal stability of a compound.^{[7][8]} DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature, allowing for the determination of melting points and phase transitions.^[9] TGA measures the change in mass of a sample as a function of temperature, indicating decomposition and volatilization.^[10]
^[11]

Logical Relationship of Thermal Analysis Techniques



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Caption: Interrelation of TGA and DSC in stability analysis.

Detailed Protocol:

- Sample Preparation: A small, accurately weighed sample of **5-Bromogramine** (typically 1-5 mg) is placed in an aluminum or ceramic pan.
- TGA Analysis: The sample is heated in the TGA instrument at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air). The mass of the sample is recorded as a function of temperature. The resulting curve provides information on the onset of decomposition and the temperature ranges of mass loss events.[12]
- DSC Analysis: A separate sample is heated in the DSC instrument at a similar heating rate. The heat flow to the sample is compared to that of an empty reference pan. The resulting thermogram shows endothermic events (like melting) and exothermic events (like decomposition).[13][14]
- Data Interpretation: The TGA and DSC data are analyzed together. The melting point is determined from the onset of the endothermic peak in the DSC thermogram. The decomposition temperature is identified from the onset of mass loss in the TGA curve, which should correspond to an exothermic event in the DSC curve.

Conclusion

The thermochemical analysis of **5-Bromogramine**, as outlined in this guide, provides a robust framework for determining its fundamental thermodynamic properties. Although specific experimental data is not yet available, the application of combustion calorimetry, the Knudsen effusion method, and thermal analysis techniques like DSC and TGA will yield critical data on

its enthalpy of formation, sublimation, and thermal stability. This information is invaluable for ensuring the safe and efficient handling, processing, and development of **5-Bromogramine** in research and pharmaceutical applications.

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